

Technical Safety & Application Guide: N-(4-nitrophenyl)pentanamide

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Compound of Interest

Compound Name: *N*-(4-nitrophenyl)pentanamide

Cat. No.: B8766190

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Core Directive & Scope

This guide transcends the standard regulatory Safety Data Sheet (SDS). While it provides the critical hazard classifications required for compliance, its primary function is to serve as an operational manual for the safe and effective use of **N-(4-nitrophenyl)pentanamide** (also known as 4'-Nitrovaleranolide) in research settings.

Crucial Distinction: Do not confuse this substance with 5-Chloro-**N**-(4-nitrophenyl)pentanamide (CAS 1039914-85-6), a key intermediate in the synthesis of Apixaban. This guide focuses on the unchlorinated C5 analog (CAS 2268-04-4), primarily used as a chromogenic substrate for amidase and esterase characterization.

Chemical Identity & Physiochemical Logic

Understanding the physical properties is not just about storage; it dictates the success of your enzymatic assays.

Identity Matrix

Parameter	Detail
Chemical Name	N-(4-nitrophenyl)pentanamide
Synonyms	4'-Nitrovaleranilide; Valeric acid 4-nitroanilide
CAS Number	2268-04-4
Molecular Formula	C ₁₁ H ₁₄ N ₂ O ₃
Molecular Weight	222.24 g/mol
Structure Description	A valeric acid tail amide-linked to a p-nitroaniline headgroup.

Solubility & Assay Logic

- Hydrophobicity: The pentyl chain confers significant hydrophobicity. This molecule is insoluble in water.[\[1\]](#)
- Solvent Choice: You must create a stock solution in an organic solvent before introducing it to an aqueous buffer.
 - Recommended: DMSO (Dimethyl sulfoxide) or Ethanol.
 - Protocol Constraint: The final concentration of organic solvent in your enzyme assay should generally remain < 5% (v/v) to prevent enzyme denaturation, unless the specific enzyme (e.g., certain lipases) tolerates higher organic loads.

Hazard Profiling & Toxicology (The "Why")

Standard SDSs list codes. Here, we explain the causality of the toxicity, which is driven by the metabolic release of p-nitroaniline.

Core Hazard Mechanism: Methemoglobinemia

Upon systemic absorption (skin/inhalation) or enzymatic hydrolysis, the amide bond is cleaved, releasing 4-nitroaniline.

- Oxidative Stress: 4-nitroaniline metabolites oxidize Ferrous iron (

) in hemoglobin to Ferric iron (

).

- Oxygen Starvation: The resulting Methemoglobin cannot bind oxygen effectively, leading to cellular hypoxia (Cyanosis).
- Visual Indicator: Blood turns chocolate-brown; skin/lips turn blue.

GHS Classification (Derived from Structure-Activity Relationship)

Since specific toxicological data for the pentanamide derivative is sparse, safety protocols are based on the high-hazard parent moiety (p-nitroaniline).

Hazard Class	Category	Hazard Statement	Mechanism
Acute Toxicity	Cat 3 (Oral/Dermal/Inhal)	H301+H311+H331: Toxic if swallowed, in contact with skin, or inhaled.	Rapid absorption through membranes; metabolic activation.
STOT - RE	Cat 2	H373: May cause damage to organs (Blood) through prolonged exposure. [1][2]	Chronic methemoglobin formation leading to anemia/spleen damage.
Aquatic Toxicity	Chronic 3	H412: Harmful to aquatic life with long lasting effects.[1][2][3] [4][5][6]	Nitroaromatics are persistent and toxic to aquatic invertebrates.

Operational Protocol: The Self-Validating System

To ensure both safety and data integrity, follow this workflow. This protocol is "self-validating" because it includes checkpoints that alert you if the reagent has degraded.

A. Storage & Stability (The Checkpoint)

The primary failure mode for this reagent is spontaneous hydrolysis due to moisture, which increases the background signal (yellow color) before the enzyme is even added.

- Storage: -20°C, Desiccated.
- Validation Step: Before every assay, measure the Absorbance (405 nm) of the substrate-only buffer control.
 - Pass: OD < 0.05 (Clear).
 - Fail: OD > 0.1 (Yellow tint indicates free p-nitroaniline; discard stock).

B. Handling Workflow (Visualized)



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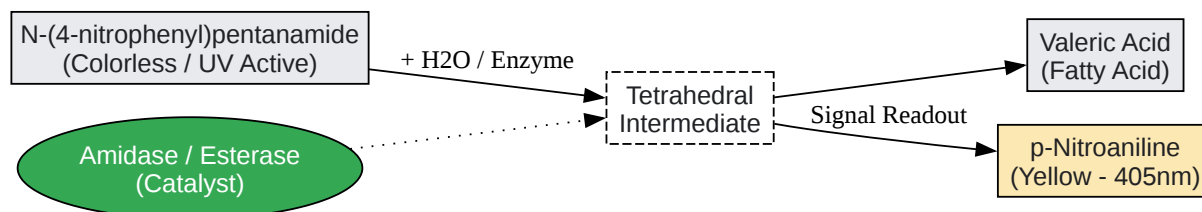
Caption: Operational workflow emphasizing PPE during solid handling and solubility checkpoints.

Application: Enzymatic Hydrolysis Assay

This molecule is a specific substrate for Linear Amidase or Ceramidase-like activity. The assay relies on the colorimetric shift upon cleavage.

Reaction Mechanism

The enzyme attacks the carbonyl carbon of the amide bond.



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Caption: Hydrolysis mechanism yielding the chromogenic p-nitroaniline product.

Step-by-Step Protocol

- Preparation of Stock (10 mM):
 - Weigh 2.22 mg of **N-(4-nitrophenyl)pentanamide**.
 - Dissolve in 1 mL of anhydrous DMSO. Vortex until completely clear.
- Buffer Selection:
 - Use PBS (pH 7.4) or Tris-HCl (pH 8.0).
 - Note: p-Nitroaniline has a pKa of ~1.0, so it remains unprotonated (yellow) at neutral/basic pH. If your assay is acidic (pH < 5), you must stop the reaction with strong base (NaOH) to visualize the color.
- Reaction Setup:
 - Add 980 µL Buffer + 10 µL Enzyme.
 - Initiate with 10 µL Substrate Stock (Final conc: 100 µM).
- Measurement:
 - Monitor Absorbance at 405 nm (Extinction coefficient of p-nitroaniline).

Emergency Response (Medical)

In case of exposure (Cyanosis/Blue Skin):

- Remove Source: Strip contaminated clothing immediately.^{[1][6]} Wash skin with soap and water (do not scrub, as this increases absorption).
- Oxygen: Administer 100% oxygen.
- Antidote (Clinical Setting Only): If Methemoglobin > 30%, Methylene Blue (1-2 mg/kg IV) is the standard treatment to reduce

back to

.

References

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